

# In-Depth Technical Guide to the Health and Safety of Chromium(III) Acetate

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## Compound of Interest

Compound Name: Chromium(III) acetate

Cat. No.: B085849

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety information for **chromium(III) acetate**, intended for use by professionals in research and drug development. The information is compiled from various safety data sheets and scientific literature to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

## Chemical and Physical Properties

**Chromium(III) acetate**, with the chemical formula  $\text{Cr}(\text{C}_2\text{H}_3\text{O}_2)_3$ , typically appears as a grayish-green to blue-green powder or paste.<sup>[1]</sup> It is used in various industrial applications, including textile dyeing, tanning, and as a catalyst.

## Hazard Identification and Classification

**Chromium(III) acetate** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary health concerns are related to skin sensitization and irritation, as well as potential organ damage with prolonged or repeated exposure.

Table 1: GHS Hazard Classification for **Chromium(III) Acetate**

| Hazard Class   | Category  | Hazard Statement  |
|--|-----------|---|
| Acute Toxicity, Oral   | 4         | H302: Harmful if swallowed.[2]  |
| Skin Corrosion/Irritation  | 2         | H315: Causes skin irritation.[2]  |
| Skin Sensitization   | 1, 1A, 1B | H317: May cause an allergic skin reaction.[2][3][4]                         |
| Serious Eye Damage/Eye Irritation  | 2A        | H319: Causes serious eye irritation.[2]                                     |
| Acute Toxicity, Inhalation   | 4         | H332: Harmful if inhaled.[2]  |
| Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation) | 3         | H335: May cause respiratory irritation.[2]                                  |
| Specific Target Organ Toxicity, Repeated Exposure                              | 2         | H373: May cause damage to organs through prolonged or repeated exposure.[2] |

## Toxicological Information

The toxicity of chromium compounds is highly dependent on their oxidation state. Chromium(III) is generally considered less toxic than hexavalent chromium (Cr(VI)) because Cr(VI) can more easily penetrate cell membranes.[5][6] Once inside the cell, Cr(VI) is reduced to the more reactive Cr(III) state, which can then interact with cellular macromolecules.[6][7]

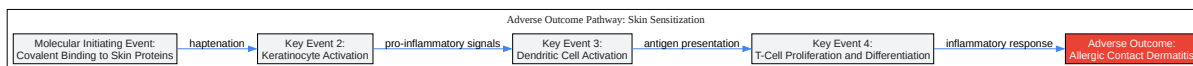
Table 2: Acute Toxicity Data

| Endpoint   | Value      | Species | Reference |
|------------|------------|---------|-----------|
| LD50, Oral | 2365 mg/kg | Rat     | [8]       |

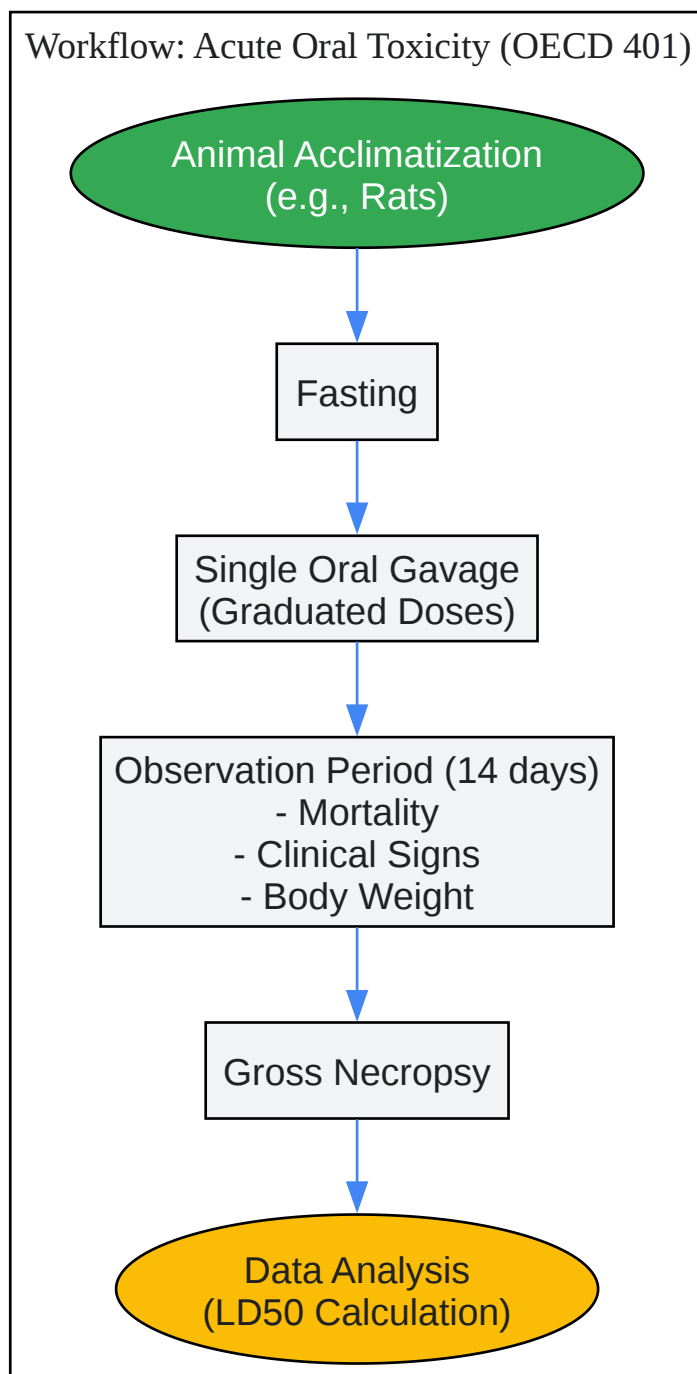
## Mechanism of Skin Sensitization

Chromium is a known skin sensitizer.[9] The mechanism involves the penetration of chromium ions through the skin, where they can form complexes with skin proteins.[10] This hapten-protein complex is then recognized by the immune system, leading to an allergic response

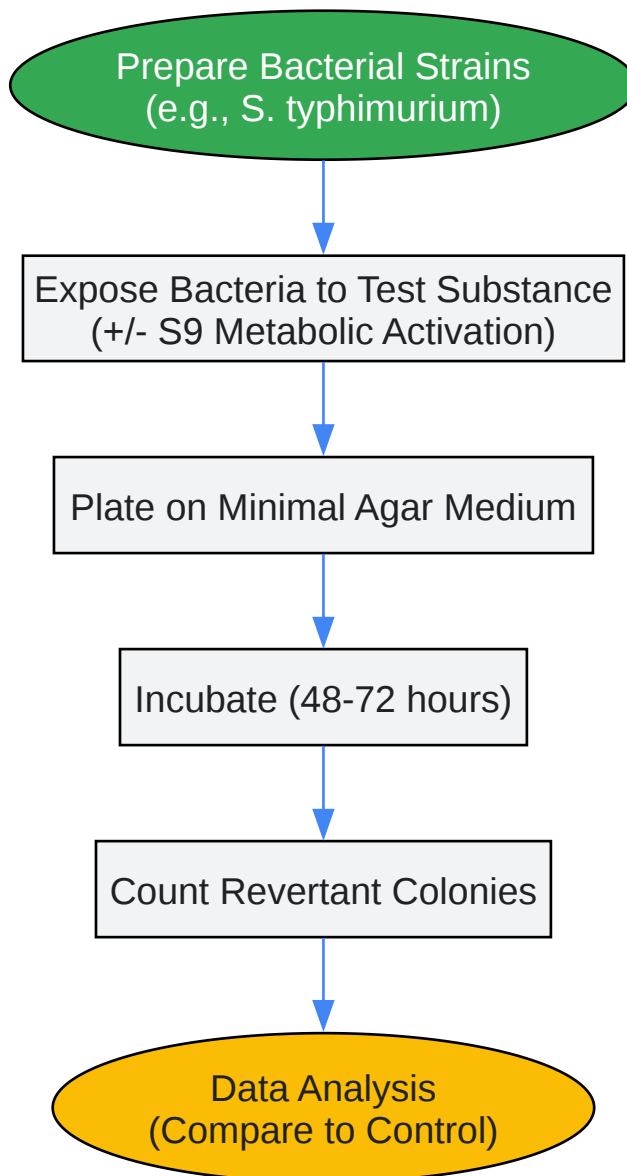
upon subsequent exposures.[5][10] The Adverse Outcome Pathway (AOP) for skin sensitization involves key events such as the molecular binding to skin proteins, activation of keratinocytes, and activation of dendritic cells.[11]



### Workflow: Acute Oral Toxicity (OECD 401)



## Workflow: Bacterial Reverse Mutation (Ames) Test



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## References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. oecd.org [oecd.org]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. nib.si [nib.si]
- 5. news-medical.net [news-medical.net]
- 6. Chromium (Cr) Toxicity: What Are the Physiologic Effects of Chromium Exposure? | Environmental Medicine | ATSDR [archive.cdc.gov]
- 7. Mechanisms of Chromium-Induced Toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. oecd.org [oecd.org]
- 9. Chromium(III) release from chromium-tanned leather elicits allergic contact dermatitis: a use test study - PMC [pmc.ncbi.nlm.nih.gov]
- 10. wyndly.com [wyndly.com]
- 11. x-cellr8.com [x-cellr8.com]
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